

The Emergence of Mecetronium Ethylsulfate: A Historical and Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Mecetronium ethylsulfate*

Cat. No.: *B1200209*

[Get Quote](#)

Langenhangen, Germany - **Mecetronium ethylsulfate** (MES), a quaternary ammonium compound (QAC) with significant antiseptic properties, has been a key component in infection control for decades. While the precise moment of its initial synthesis remains nuanced, its history is intrinsically linked to the development of the pioneering hand disinfectant, Sterillium®, in the mid-1960s. This guide delves into the discovery, history, and core technical aspects of this important antimicrobial agent.

Discovery and Historical Context

The development of **Mecetronium ethylsulfate** is closely associated with the German company Bode Chemie, now a subsidiary of Hartmann AG. In 1965, Bode Chemie launched Sterillium®, the world's first marketable alcohol-based hand disinfectant.^{[1][2]} The original formulation of this product contained a combination of alcohols (Propan-2-ol and Propan-1-ol) and **Mecetronium ethylsulfate**, establishing the latter's role as a remanent active ingredient designed to provide a sustained antimicrobial effect.^{[3][4][5]}

While the exact date of the first synthesis of **Mecetronium ethylsulfate** and the identity of its discoverer are not explicitly detailed in readily available literature, its inclusion in the 1965 launch of Sterillium® strongly suggests its discovery and development occurred in the years immediately preceding this. The development of Sterillium® itself was a collaborative effort between scientists at Bode Chemie and physicians at the University Medical Center Hamburg-Eppendorf, aimed at creating a disinfectant that was both highly effective and gentle on the skin.^{[6][7]}

The broader context for the discovery of **Mecetronium ethylsulfate** lies in the extensive research into quaternary ammonium compounds that began in the early 20th century. These compounds were recognized for their antimicrobial properties, and their development as practical antiseptics and disinfectants accelerated in the mid-20th century.

Chemical Properties and Synthesis

Mecetronium ethylsulfate is chemically known as N-ethyl-N,N-dimethyl-1-hexadecanaminium ethyl sulfate.^{[8][9]} It belongs to the class of cationic surfactants, which are characterized by a positively charged head group.

Property	Value
Chemical Formula	C ₂₂ H ₄₉ NO ₄ S
Molecular Weight	423.7 g/mol
CAS Number	3006-10-8
Appearance	White to off-white powder
Solubility	Soluble in water and alcohol

Experimental Protocol: General Synthesis of Quaternary Ammonium Compounds

The synthesis of quaternary ammonium compounds like **Mecetronium ethylsulfate** typically follows the Menschutkin reaction, which involves the alkylation of a tertiary amine. While the specific, proprietary industrial synthesis protocol for **Mecetronium ethylsulfate** is not publicly detailed, a general laboratory-scale synthesis can be described as follows:

Objective: To synthesize a quaternary ammonium salt by reacting a tertiary amine with an alkylating agent.

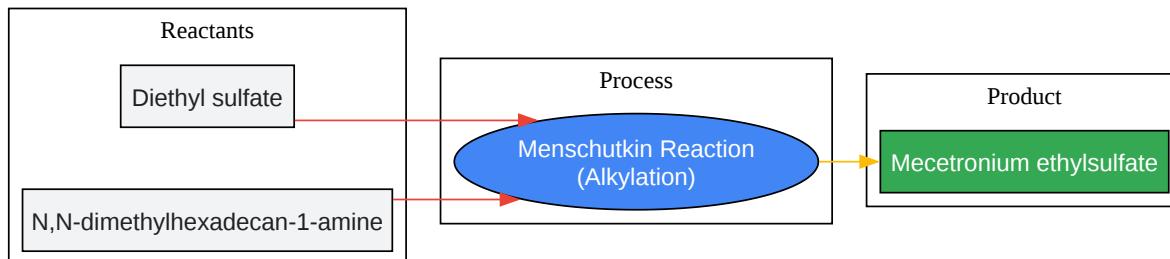
Materials:

- N,N-dimethylhexadecan-1-amine (a tertiary amine)
- Diethyl sulfate (an alkylating agent)

- A suitable aprotic polar solvent (e.g., acetonitrile or acetone)
- Reaction vessel with a reflux condenser and magnetic stirrer
- Heating mantle
- Equipment for solvent removal (e.g., rotary evaporator)
- Crystallization dishes
- Filtration apparatus

Procedure:

- In the reaction vessel, dissolve an equimolar amount of N,N-dimethylhexadecan-1-amine in the chosen solvent.
- While stirring, slowly add an equimolar amount of diethyl sulfate to the solution.
- Heat the mixture to reflux and maintain the temperature for several hours to ensure the reaction goes to completion. The reaction progress can be monitored using techniques such as thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization from a suitable solvent or solvent mixture.
- The purified crystals of **Mecetronium ethylsulfate** are then collected by filtration, washed with a cold solvent to remove impurities, and dried under vacuum.



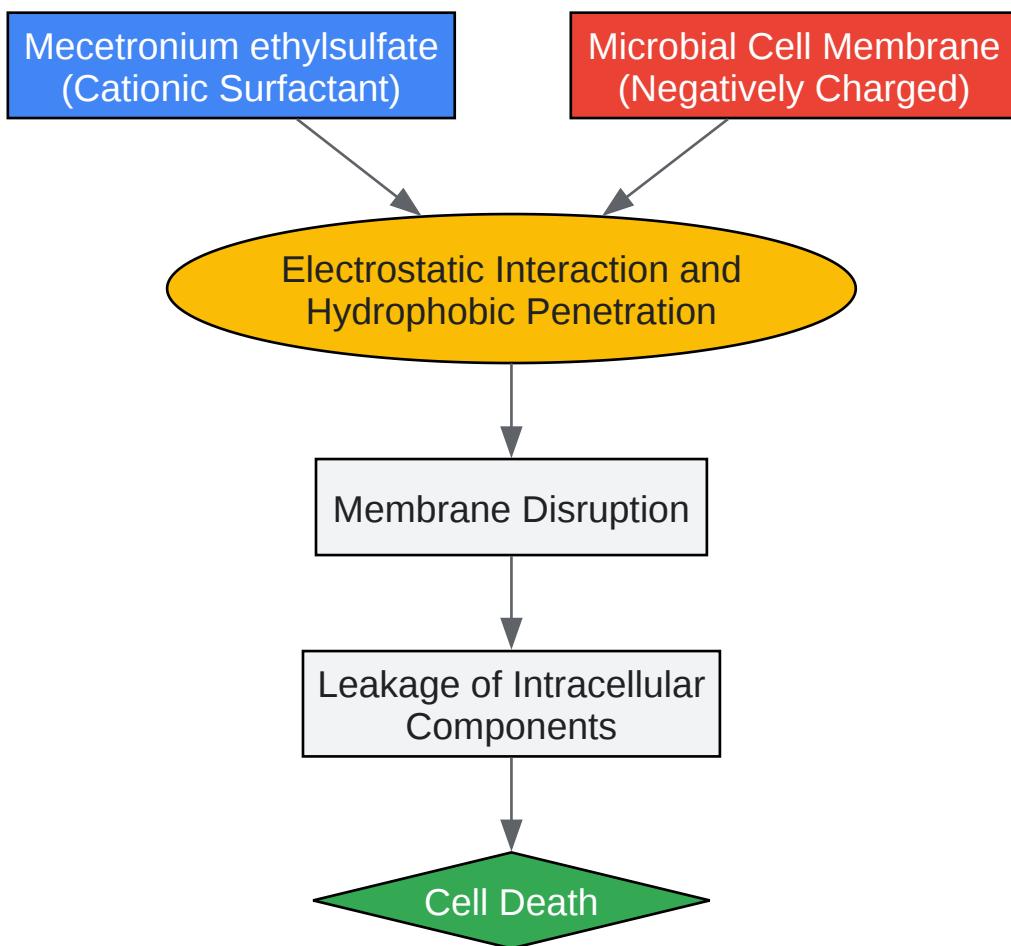
[Click to download full resolution via product page](#)

Caption: General synthesis pathway for **Mecetronium ethylsulfate** via the Menschutkin reaction.

Mechanism of Antimicrobial Action

The antimicrobial efficacy of **Mecetronium ethylsulfate** stems from its cationic surfactant nature. The positively charged nitrogen headgroup is attracted to the negatively charged components of microbial cell membranes, such as phospholipids and proteins.

This interaction leads to the disruption of the cell membrane's integrity. The long hydrophobic alkyl chain (hexadecyl group) penetrates the lipid bilayer, causing a loss of membrane fluidity and the leakage of essential intracellular components, ultimately leading to cell death.

[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of the antimicrobial action of **Mecetronium ethylsulfate**.

Modern Applications and Research

Mecetronium ethylsulfate continues to be a key ingredient in many alcohol-based hand rubs, valued for its contribution to the product's overall antimicrobial efficacy and its skin-friendly properties.^{[3][5]} While some studies have questioned the added benefit of MES in certain formulations for surgical hand disinfection, its long history of use in healthcare settings underscores its established role in infection prevention.^{[10][11]}

Ongoing research into quaternary ammonium compounds focuses on developing new derivatives with enhanced antimicrobial activity, lower toxicity, and improved environmental biodegradability. The foundational understanding of compounds like **Mecetronium**

ethylsulfate provides a basis for these advancements in the field of antiseptic and disinfectant chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Sterillium® Brand [bode-chemie.com]
- 2. hgclcdnprd003.blob.core.windows.net [hgclcdnprd003.blob.core.windows.net]
- 3. hgclcdnprd003.blob.core.windows.net [hgclcdnprd003.blob.core.windows.net]
- 4. pdf.medicalexpo.com [pdf.medicalexpo.com]
- 5. armila.com [armila.com]
- 6. BODE Chemie GmbH - A company of the HARTMANN GROUP [bode-chemie.com]
- 7. BODE Chemie GmbH - Ein Unternehmen der HARTMANN GRUPPE [bode-chemie.com]
- 8. Mecetronium ethylsulfate, Antibiotic for Culture Media Use Only | 3006-10-8 | Q-201342 [biosynth.com]
- 9. 1-Hexadecanaminium, N-ethyl-N,N-dimethyl-, ethyl sulfate (1:1) | C22H49NO4S | CID 68650 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Lack of antimicrobial efficacy of mecetronium etilsulfate in propanol-based hand rubs for surgical hand disinfection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. prevent-and-protect.com [prevent-and-protect.com]
- To cite this document: BenchChem. [The Emergence of Mecetronium Ethylsulfate: A Historical and Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1200209#basic-discovery-and-history-of-mecetronium-ethylsulfate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com